Cedeodarin: A Technical Guide to Solubility and Biological Activity

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Compound of Interest

Compound Name:	*Cedeodarin*
CAS No.:	*31076-39-8*
Cat. No.:	*B209167*

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Abstract

Cedeodarin, a flavonoid identified as 6-methyltaxifolin, is a natural compound found in plants such as Cedrus deodara. As a derivative of taxifolin (dihydroquercetin), it is anticipated to share similar physicochemical and biological properties. This technical guide provides a comprehensive overview of the available solubility data for the parent compound, taxifolin, to serve as a foundational reference for the study of **Cedeodarin**. It includes detailed experimental protocols for solubility determination and an analysis of a key signaling pathway influenced by components of Cedrus deodara extract, offering insights into the potential mechanism of action for **Cedeodarin**.

Introduction

Cedeodarin is a flavonoid of interest for its potential therapeutic applications. Structurally, it is a methylated derivative of taxifolin, a well-studied dihydroflavonol. Understanding the solubility of **Cedeodarin** is a critical first step in its preclinical development, enabling appropriate formulation and delivery for in vitro and in vivo studies. This document compiles and presents

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solubility data for taxifolin as a surrogate for **Cedeodarin**, alongside methodologies for its determination and a review of its engagement with cellular signaling pathways.

Physicochemical Properties of the Core Compound (Taxifolin)

A summary of the key physicochemical properties of taxifolin provides context for its solubility characteristics.

Property	Value	Reference
Molecular Formula	C15H12O7	[1]
Molecular Weight	304.25 g/mol	[1]
Appearance	White to slightly brown powder	[2]
Melting Point	316-318 °C	[3]
UV/Vis (λmax)	290 nm	[4]

Solubility Data of the Core Compound (Taxifolin)

The following tables summarize the quantitative and qualitative solubility of taxifolin in various solvents. This data is essential for designing experiments and formulating delivery vehicles.

Quantitative Solubility Data

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Solvent	Solubility (mg/mL)	Solubility (mM)	Conditions	Reference
DMSO	≥ 100	≥ 328.68	-	
DMSO	~30	~98.6	-	
DMSO	65	213.64	Sonication recommended	
Ethanol	~3	~9.86	-	
Ethanol	56	184.06	Sonication recommended	
Water	< 1	-	Insoluble or slightly soluble	
Water	0.9557 ± 0.0230	3.14	20 °C (Raw Taxifolin)	
Water (Spray-dried)	2.1265 ± 0.2289	6.99	20 °C (Spray-dried Taxifolin)	
10% DMSO in 90% (20% SBE-β-CD in saline)	≥ 2.75	≥ 9.04	Clear solution	
10% DMSO in 90% corn oil	≥ 2.75	≥ 9.04	Clear solution	
10% DMSO, 40% PEG300, 5% Tween-80 in 45% saline	≥ 2.75	≥ 9.04	Clear solution	
10% DMSO, 40% PEG300, 5% Tween-80 in 45% saline	2	6.57	Sonication recommended	
1:1 DMSO:PBS (pH 7.2)	~0.5	~1.64	-	

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Qualitative Solubility Data

Solvent	Solubility	Reference
Chloroform	Soluble	
Dichloromethane	Soluble	
Ethyl Acetate	Soluble	
Acetone	Soluble	
Dimethyl Formamide (DMF)	Soluble (~30 mg/mL)	
Aqueous Buffers	Sparingly soluble	

Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a standard and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.

4.1. Materials

- **Cedeodarin** (or Taxifolin as a reference compound)
- Selected solvents (e.g., water, ethanol, DMSO, phosphate-buffered saline pH 7.4)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

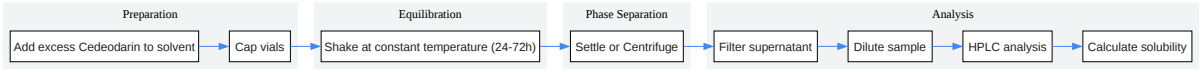
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- Syringe filters (e.g., 0.22 µm)

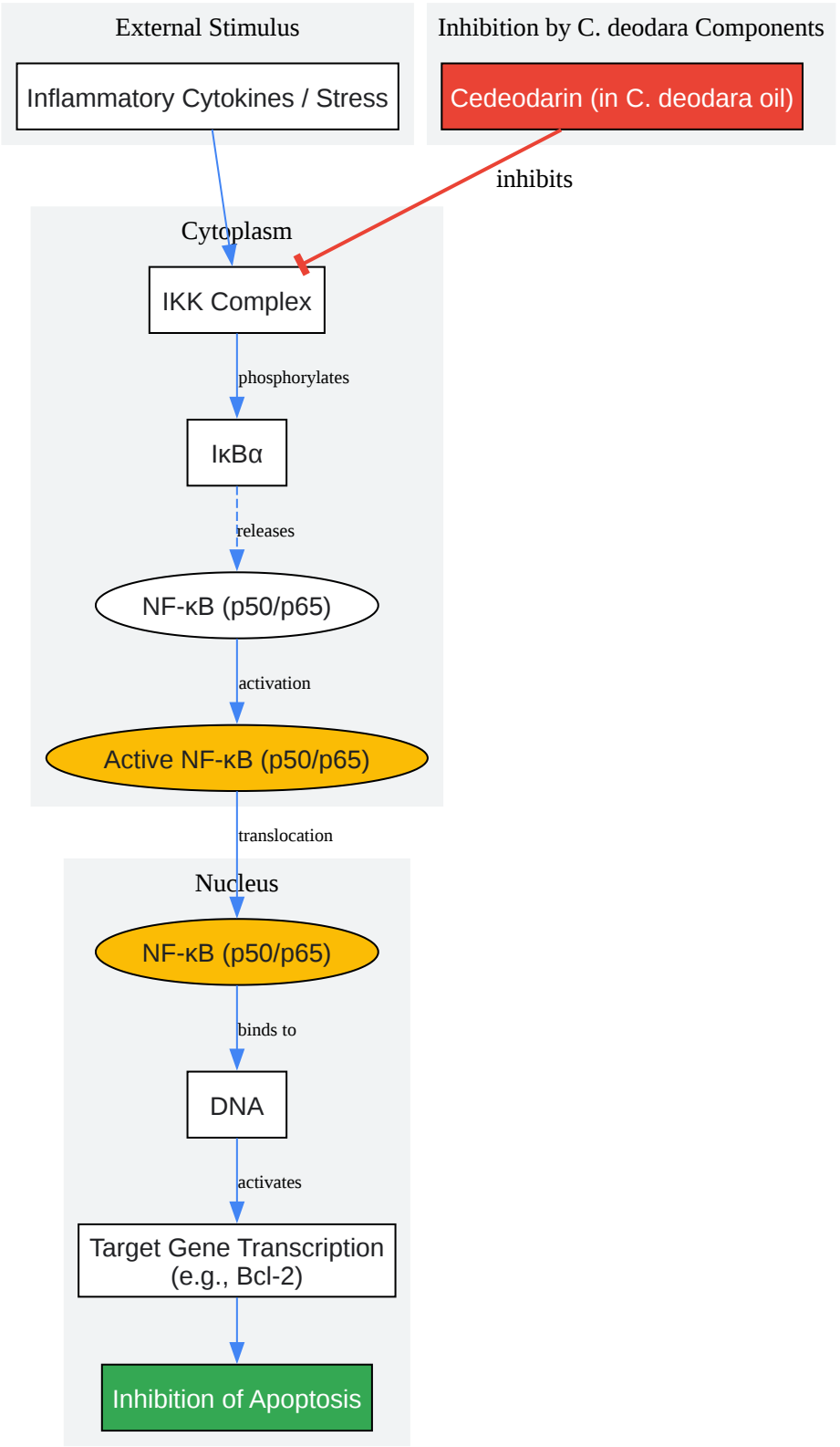
4.2. Procedure

- Preparation of Supersaturated Solutions: Add an excess amount of the compound to a known volume of the solvent in a vial. The excess solid should be clearly visible.
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Shake the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After shaking, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the samples at a high speed to pellet the undissolved solid.
- Sample Collection and Dilution: Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Immediately filter the aliquot through a syringe filter into a clean vial. Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved compound.
- Data Analysis: Calculate the solubility by multiplying the measured concentration by the dilution factor. The experiment should be performed in triplicate to ensure accuracy and precision.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. (+)-TAXIFOLIN | 17654-26-1 [chemicalbook.com]
- 3. Quercetin | C15H10O7 | CID 5280343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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